

Toxicity Profile and Safety Data of Pyrazole Carbohydrazides: A Comprehensive Evaluation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methyl-1-phenylpyrazole-3-carbohydrazide

CAS No.: 948294-15-3

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Abstract

The pyrazole nucleus is a foundational scaffold in medicinal chemistry, integral to numerous therapeutic agents.[1][2] When combined with a carbohydrazide moiety, this structure gives rise to pyrazole carbohydrazides, a class of compounds demonstrating a wide spectrum of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antiparasitic effects.[3][4] This guide provides a comprehensive technical overview of the toxicity profile and safety data for pyrazole carbohydrazides. It is designed to equip researchers, scientists, and drug development professionals with the essential knowledge to navigate the preclinical safety assessment of these promising compounds. We will delve into in vitro and in vivo toxicity findings, structure-toxicity relationships, and detailed experimental protocols, offering a framework for identifying and mitigating potential safety liabilities in the drug development pipeline.

Introduction: The Therapeutic Promise of Pyrazole Carbohydrazides

Pyrazoles are five-membered heterocyclic rings that have become a cornerstone of drug design due to their versatile biological activities.[5] The incorporation of a carbohydrazide functional group ($-C(=O)NHNH_2$) often enhances the pharmacological profile, making pyrazole carbohydrazides a subject of intense research.[3] Derivatives have shown potent activity against various diseases. For instance, certain 1-arylmethyl-3-aryl-1H-pyrazole-5-carbohydrazide hydrazone derivatives have demonstrated inhibitory effects on the growth of A549 lung cancer cells.[1][6] Others have exhibited significant antinociceptive, antibacterial, and antiparasitic properties, including leishmanicidal and trypanocidal activity.[3][7]

However, as with any class of chemical compounds, biological activity is often a double-edged sword, with the potential for therapeutic benefit coexisting with risks of toxicity.[3] A thorough understanding of a compound's safety profile is paramount before it can advance to clinical evaluation.[8] This guide synthesizes the current knowledge on the toxicological assessment of pyrazole carbohydrazides.

Preclinical Toxicity Profile

The preclinical safety evaluation of pyrazole carbohydrazides involves a battery of in vitro and in vivo tests designed to identify potential hazards.

In Vitro Toxicity Assessment

- **Cytotoxicity:** The initial assessment of toxicity often begins with evaluating a compound's effect on cell viability. For pyrazole derivatives, cytotoxicity is typically evaluated against mammalian cell lines, such as Vero cells. Many pyrazole derivatives have been found to exhibit low toxicity in these assays, with CC50 (50% cytotoxic concentration) values often exceeding 500 μ M.[9] However, some derivatives have shown moderate cytotoxicity against specific cancer cell lines, which, while desirable for anticancer agents, requires careful evaluation of selectivity.[10]
- **Genotoxicity:** Genotoxicity assays are critical for identifying compounds that can damage genetic material, a potential precursor to carcinogenesis. An in vitro study on the anti-inflammatory pyrazole compound LQFM021, which contains a pyrazole-tetrazole structure, utilized the cytokinesis-block micronucleus assay (OECD Guideline 487).[11] While lower concentrations (3.1 and 31 μ g/mL) did not induce micronuclei formation in HepG2 cells, higher concentrations (310 and 620 μ g/mL) triggered a significant increase, indicating a

potential for genotoxicity at elevated doses.[11] This highlights a common theme: a dose-dependent toxicity profile.

In Vivo Toxicity Assessment

- **Acute Oral Toxicity:** Acute toxicity studies provide information on the effects of a single, high dose of a substance. Data for 3-Methyl-1H-pyrazole-1-carboxamide shows oral LD50 (lethal dose, 50%) values of 1040 mg/kg in mice and 1100 mg/kg in rats, classifying it as harmful if swallowed.[12] The parent pyrazole molecule is also known to be harmful if swallowed and toxic in contact with skin.[13]
- **Sub-chronic Toxicity:** Repeated dose studies are essential for uncovering target organ toxicities that may not be apparent after a single dose. A 28-day oral toxicity study in rats (OECD Guideline 407) with the pyrazole compound LQFM021 revealed dose-dependent renal and hepatic changes.[11] Notably, the kidney damage was found to be irreversible, whereas the liver tissue showed signs of recovery after a 14-day post-treatment period.[11] This underscores the importance of evaluating organ-specific and long-term effects. The parent pyrazole molecule has been shown to cause damage to the spleen and thyroid through prolonged or repeated exposure.[13]
- **Embryotoxicity:** The potential for a compound to interfere with embryonic development is a critical safety concern. Using a zebrafish model (OECD Guideline 236), the pyrazole compound LQFM021 was shown to promote malformations, particularly cardiac tissue changes, in zebrafish embryo-larvae at concentrations of 39.8 and 100 mg/L.[11]

Target Organ Toxicity and Mechanistic Insights

Based on available preclinical data, the primary organs of concern for pyrazole-containing compounds, including some carbohydrazides, are the liver and kidneys.

- **Hepatotoxicity:** In-silico prediction tools, such as ProTox-III, have been used to forecast the toxicological behavior of novel pyrazole derivatives.[14] These models often predict a moderate probability of hepatotoxicity for certain structures.[14] In vivo studies with compounds like LQFM021 confirm that the liver can be a target organ, though the damage may be reversible.[11] Chronic administration of the parent pyrazole compound in rats has been shown to increase liver weight and cause fatty changes.[13]

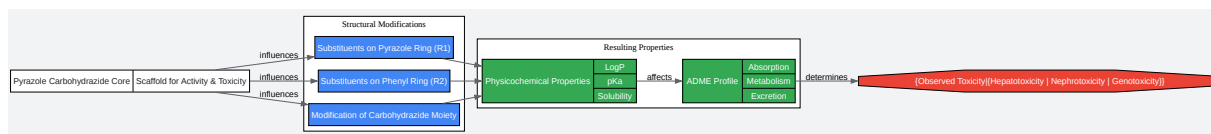
- **Nephrotoxicity:** The finding of irreversible kidney damage in rats treated with LQFM021 is a significant safety signal.[\[11\]](#) This suggests that renal function should be a key monitoring parameter during the development of pyrazole carbohydrazide candidates.
- **Central Nervous System (CNS) Effects:** While not directly linked to the carbohydrazide subclass in the provided data, it is worth noting that some pyrazole derivatives, like the anti-obesity drug Rimonabant, were withdrawn due to adverse effects on the nervous system.[\[15\]](#) The general toxicity profile of the carbohydrazide moiety itself includes potential CNS stimulation, which can lead to convulsions.[\[16\]](#)

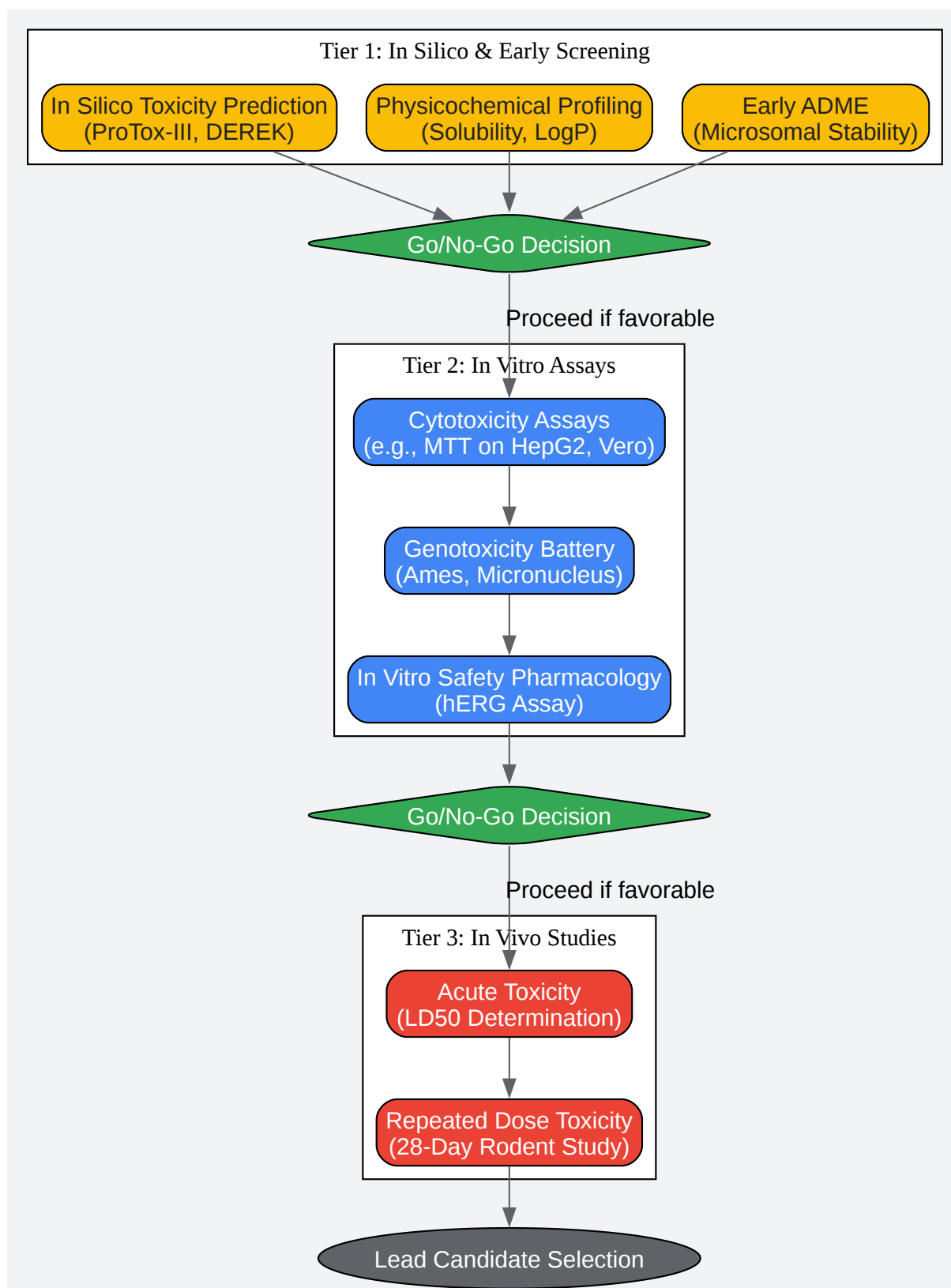
Structure-Toxicity Relationship (STR) Considerations

The toxicity of pyrazole carbohydrazides is intrinsically linked to their chemical structure. The nature and position of substituents on the pyrazole and any associated phenyl rings are crucial determinants of the toxicological profile.[\[3\]](#)

- **Lipophilicity:** For a series of 1-arylmethyl-3-aryl-1H-pyrazole-5-carbohydrazide hydrazone derivatives, a correlation was observed between the compound's lipophilicity (LogP value) and its inhibitory effect on A549 cancer cells.[\[1\]](#)[\[6\]](#) This suggests that physicochemical properties like LogP can influence not only efficacy but also the potential for off-target effects and toxicity.
- **Substituents:** The specific atoms or groups attached to the core scaffold can drastically alter toxicity. For example, the presence of electron-withdrawing groups like fluoro or nitro on phenyl rings has been noted to affect biological activity and may also modulate toxicity.[\[9\]](#)[\[15\]](#)

The diagram below illustrates a conceptual framework for considering Structure-Toxicity Relationships.





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Caption: A tiered workflow for the preclinical safety assessment of pyrazole carbohydrazides.

Data Summary Tables

Table 1: Summary of In Vitro Toxicity Data for Select Pyrazole Derivatives

Compound Class/Example	Assay	Cell Line	Endpoint	Result	Reference
Pyrazole Derivatives	Cytotoxicity	Vero	CC50	> 500 μ M (for 23% of compounds tested)	[9]
LQFM021 (Pyrazole-tetrazole)	Micronucleus	HepG2	Genotoxicity	Positive at $\geq$ 310 μ g/mL	[11]
Pyrazole-based compounds	Cytotoxicity (MTT)	CFPAC-1	IC50	61.7 $\pm$ 4.9 μ M (for compound L2)	[10]

| Pyrazole-based compounds | Cytotoxicity (MTT) | MCF-7 | IC50 | 81.48 $\pm$ 0.89 μ M (for compound L3) | [10]

Table 2: Summary of In Vivo Toxicity Data for Select Pyrazole Derivatives

Compound/Class	Species	Study Type	Key Findings	Reference
3-Methyl-1H-pyrazole-1-carboxamide	Rat	Acute Oral	LD50 = 1100 mg/kg	[12]
3-Methyl-1H-pyrazole-1-carboxamide	Mouse	Acute Oral	LD50 = 1040 mg/kg	[12]
LQFM021 (pyrazole-tetrazole)	Rat	28-Day Oral	Dose-dependent, irreversible renal damage; reversible liver changes	[11]
LQFM021 (pyrazole-tetrazole)	Zebrafish	Embryotoxicity	Malformations, especially cardiac, at ≥ 39.8 mg/L	[11]

| Pyrazole (parent compound) | Rat | Chronic | Increased liver weight, fatty changes, damage to spleen and thyroid | [13]

Conclusion and Future Perspectives

Pyrazole carbohydrazides represent a versatile and promising class of compounds with significant therapeutic potential. However, their development must be guided by a thorough and rigorous toxicological evaluation. The available data suggest that key safety concerns may include dose-dependent genotoxicity, hepatotoxicity, and, most notably, nephrotoxicity. The structure-toxicity relationship is a critical area for further investigation, as strategic chemical modifications could mitigate these liabilities while preserving therapeutic efficacy.

Future research should focus on building a more extensive database of toxicity profiles for a wider range of pyrazole carbohydrazide analogues. The use of high-throughput in vitro screening and advanced in silico modeling will be instrumental in identifying safer lead candidates early in the discovery process. A comprehensive understanding of the mechanisms

underlying the observed toxicities, particularly renal toxicity, will be essential for designing the next generation of safe and effective pyrazole carbohydrazide-based therapeutics.

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- To cite this document: BenchChem. [Toxicity Profile and Safety Data of Pyrazole Carbohydrazides: A Comprehensive Evaluation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328645/docs#toxicity-profile-and-safety-data-of-pyrazole-carbohydrazides-a-comprehensive-evaluation>]

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